

Application Notes and Protocols: In-Vitro Dissolution Testing of Amiodarone Hydrochloride Tablets

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Compound of Interest

Compound Name: Amiodarone Hydrochloride

Cat. No.: B1665365

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Amiodarone hydrochloride** is an antiarrhythmic agent used for life-threatening ventricular arrhythmias. It is classified under the Biopharmaceutical Classification System (BCS) as a Class II drug, which is characterized by high membrane permeability and low aqueous solubility.[1][2] This low solubility makes the in-vitro dissolution rate a critical quality attribute, as it is often the rate-limiting step for drug absorption and can impact the in-vivo performance and bioavailability of the tablet formulation.[1] Due to its lipophilic nature, dissolution testing of **amiodarone hydrochloride** tablets typically requires the use of surfactants in the dissolution medium to achieve complete and meaningful results.[3] This document provides a detailed overview of established dissolution testing methods, protocols, and analytical procedures for **Amiodarone Hydrochloride** tablets.

Overview of Dissolution Test Methods

Various methods for the in-vitro dissolution testing of **Amiodarone Hydrochloride** tablets are recommended by pharmacopeias like the USP and regulatory bodies such as the FDA. The selection of a method depends on the specific product formulation and regulatory requirements.

Table 1: Summary of Common In-Vitro Dissolution Test Conditions for Amiodarone HCl Tablets

Method Source	Apparatus	Speed (RPM)	Medium	Volume (mL)	Key Sampling Times	Analytical Method
USP Test 1[4]	II (Paddle)	100	pH 5.0 Acetate Buffer with surfactant	900	60 min	HPLC
USP Test 2[4]	II (Paddle)	75	0.2% (v/v) Polysorbate 80 in 0.05 N HCl	900	30 min	UV, 244 nm
FDA Method 1[5]	II (Paddle)	100	1% Sodium Lauryl Sulfate (SLS) in water	1000	10, 20, 30, 45, 60, 90 min	Not Specified
FDA Method 2[5]	I (Basket)	50	pH 4.0 Acetate Buffer with 1% Tween 80	900	10, 20, 30, 45, 60, 90 min	Not Specified
Biowaiver Study[2]	II (Paddle)	75	pH 4.5 Acetate Buffer + 1% SLS	900	5 min intervals for 60 min	UV, 243 nm
Research Method[1]	II (Paddle)	75	pH 5.0 Acetate Buffer (0.1 M) + 1% SLS	900	5, 10, 15, 30, 45, 60, 75, 90, 105, 120 min	HPLC
Modified-Release[6][7]	II (Paddle)	50	2h in pH 1.2 (0.1N HCl), then 10h in pH	Not Specified	Multi-point over 12 hours	HPLC

6.8

(Phosphate
Buffer)

Detailed Experimental Protocols

Here are detailed protocols for two commonly employed dissolution methods.

Protocol 1: USP Dissolution Test 2 with UV-Vis Analysis

This method is suitable for quality control and is described in the USP monograph for **Amiodarone Hydrochloride** Tablets.[\[4\]](#)

A. Materials and Reagents:

- **Amiodarone Hydrochloride** Reference Standard (RS)
- Hydrochloric Acid (HCl), concentrated
- Polysorbate 80 (Tween 80)
- Methanol, HPLC grade
- Deaerated water
- Volumetric flasks, pipettes, and other standard laboratory glassware
- 0.45-µm pore size syringe filters

B. Equipment:

- USP Apparatus 2 (Paddle) with dissolution vessels
- Constant temperature water bath (37 ± 0.5 °C)
- Calibrated UV-Vis Spectrophotometer
- Analytical balance

C. Dissolution Medium Preparation (0.2% Polysorbate 80 in 0.05 N HCl):

- To prepare 6 Liters of medium, add 26 mL of concentrated HCl and 12 mL of Polysorbate 80 to 6 L of deaerated water.[\[4\]](#)
- Mix thoroughly until the Polysorbate 80 is completely dissolved.

D. Standard Solution Preparation (0.22 mg/mL):

- Accurately weigh an appropriate quantity of USP **Amiodarone Hydrochloride** RS and transfer to a suitable volumetric flask.
- Add methanol to fill approximately 20% of the final flask volume and sonicate to dissolve the standard.[\[4\]](#)[\[8\]](#)
- Dilute to the final volume with the Dissolution Medium and mix well.

E. Dissolution Test Procedure:

- Set up the USP Apparatus 2 and equilibrate the dissolution medium (900 mL per vessel) to 37 ± 0.5 °C.
- Place one Amiodarone HCl tablet in each vessel.
- Immediately start the apparatus at a rotation speed of 75 rpm.[\[4\]](#)
- At the 30-minute time point, withdraw a sample from each vessel from a zone midway between the surface of the medium and the top of the paddle, not less than 1 cm from the vessel wall.
- Filter the samples through a 0.45- μ m syringe filter, discarding the first few milliliters of the filtrate.[\[4\]](#) This filtrate is the Sample Solution.

F. Analytical Procedure (UV Spectrophotometry):

- Set the analytical wavelength of the UV-Vis spectrophotometer to 244 nm.[\[4\]](#)
- Use a 0.1 cm path length cell.

- Use the Dissolution Medium as the blank.
- Measure the absorbance of the Standard Solution and each Sample Solution.

G. Calculation of Results: The percentage of the labeled amount of **amiodarone hydrochloride** dissolved is calculated using the following formula: $\text{Result (\%)} = (\text{AU} / \text{AS}) \times \text{CS} \times V \times (1/L) \times 100$ ^[4] Where:

- AU = Absorbance of the Sample Solution
- AS = Absorbance of the Standard Solution
- CS = Concentration of the USP **Amiodarone Hydrochloride** RS in the Standard Solution (in mg/mL)
- V = Volume of the Dissolution Medium (900 mL)
- L = Label claim of **amiodarone hydrochloride** per tablet (in mg)

H. Acceptance Criteria:

- Not less than 75% (Q) of the labeled amount of **amiodarone hydrochloride** is dissolved in 30 minutes.^[4]

Protocol 2: HPLC-Based Dissolution Method

This protocol is based on a common HPLC method used for assay and dissolution, adapted from USP guidelines.^[4]

A. Materials and Reagents:

- **Amiodarone Hydrochloride** Reference Standard (RS)
- Acetonitrile, HPLC grade
- Methanol, HPLC grade
- Triethylamine

- Phosphoric Acid
- Water, HPLC grade
- 0.45- μ m pore size syringe filters

B. Equipment:

- USP Apparatus 1 (Basket) or 2 (Paddle)
- HPLC system with a UV detector
- C18 HPLC column (e.g., 4.6-mm $\times$ 15-cm; 5- μ m packing L1)
- Analytical balance

C. Dissolution Medium Preparation (Example: pH 4.0 Acetate Buffer with Polysorbate 80):

- Prepare an acetate buffer solution and adjust the pH to 4.0 using glacial acetic acid.[\[4\]](#)
- To 20% of the final required volume, add 10 g of polysorbate 80 per 900 mL of final solution and sonicate to dissolve.
- Combine this solution with the remaining 80% of the acetate buffer.[\[4\]](#)

D. Mobile Phase Preparation (Example):

- Prepare Solution A by dissolving 5.0 mL of triethylamine in 1000 mL of water.
- The mobile phase consists of Acetonitrile, Methanol, and Solution A in a ratio of (37.5:37.5:25).[\[4\]](#)
- Adjust the final mobile phase to a pH of 6.5 with phosphoric acid. Filter and degas.

E. Standard Stock Solution Preparation (0.22 mg/mL):

- Accurately weigh a quantity of USP **Amiodarone Hydrochloride** RS into a volumetric flask.

- Add a small amount of methanol to dissolve, sonicate as needed, and then dilute to volume with the Dissolution Medium.

F. Standard Solution Preparation (0.01 mg/mL):

- Dilute the Standard Stock Solution with the Dissolution Medium to a final concentration of approximately 0.01 mg/mL.[\[4\]](#)

G. Dissolution Test Procedure:

- Set up the USP Apparatus 1 and equilibrate the dissolution medium (900 mL per vessel) to 37 ± 0.5 °C.
- Place one Amiodarone HCl tablet in each basket.
- Immediately start the apparatus at a rotation speed of 75 rpm.[\[4\]](#)
- Withdraw samples at predetermined time intervals (e.g., 10, 20, 30, 45, 60 minutes).
- Filter the samples through a 0.45-µm syringe filter, discarding the first few milliliters.
- If necessary, dilute the filtered sample with Dissolution Medium to a concentration similar to the Standard Solution.[\[4\]](#) This is the Sample Solution.

H. Chromatographic Conditions:

- Column: C18, 5 µm
- Mobile Phase: Acetonitrile:Methanol:Solution A (37.5:37.5:25), pH 6.5
- Flow Rate: e.g., 1.0 mL/min
- Detection Wavelength: e.g., 242 nm[\[3\]](#)
- Injection Volume: e.g., 20 µL

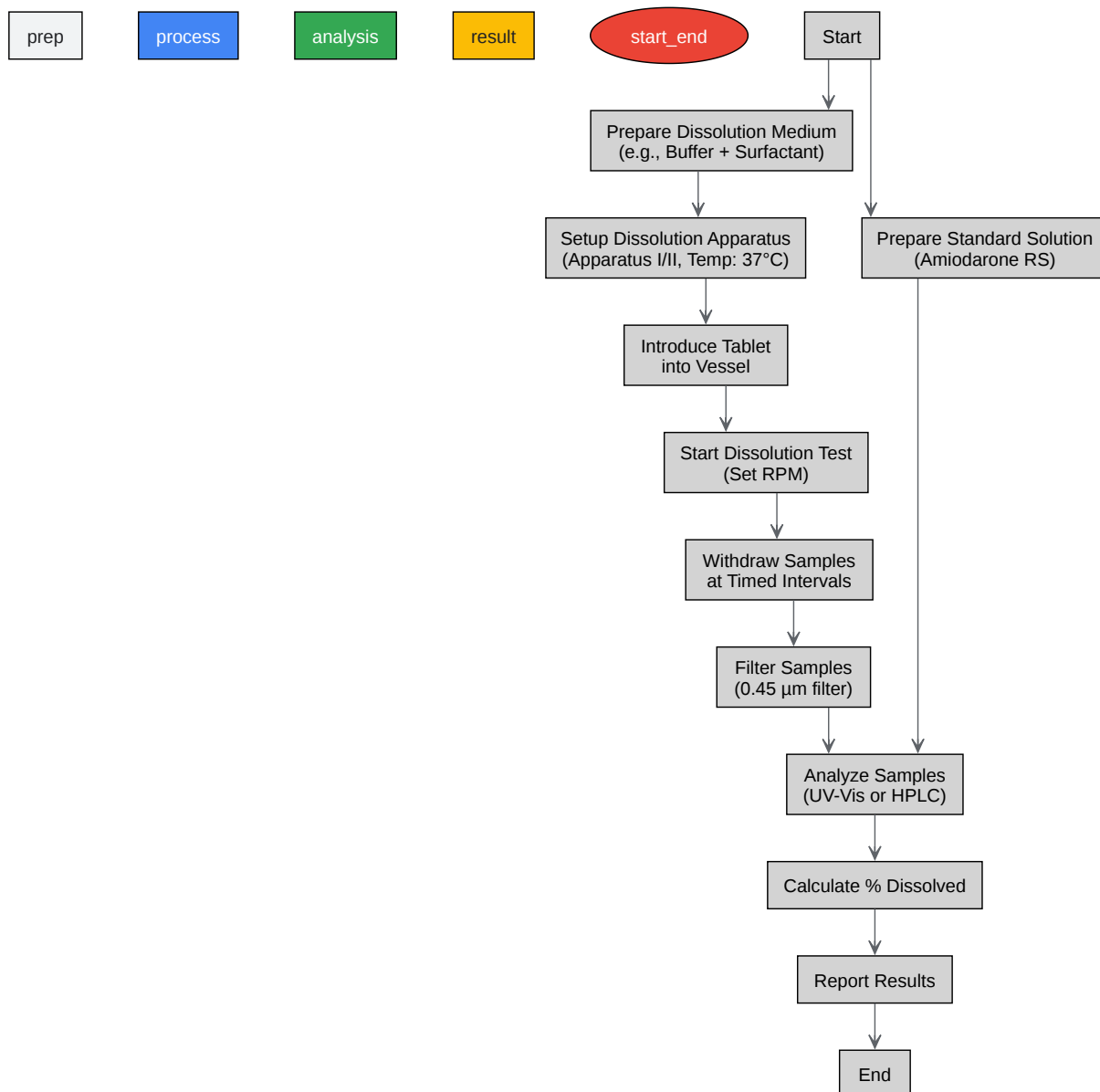
I. Calculation of Results: The percentage of the labeled amount of **amiodarone hydrochloride** dissolved is calculated using the following formula: $\text{Result (\%)} = (rU / rS) \times CS \times D \times V \times (1/L)$

$\times 100$ ^[4] Where:

- rU = Peak area response of amiodarone from the Sample Solution
- rS = Peak area response of amiodarone from the Standard Solution
- CS = Concentration of the USP **Amiodarone Hydrochloride** RS in the Standard Solution (in mg/mL)
- D = Dilution factor for the Sample Solution, if any
- V = Volume of the Dissolution Medium (in mL)
- L = Label claim of **amiodarone hydrochloride** per tablet (in mg)

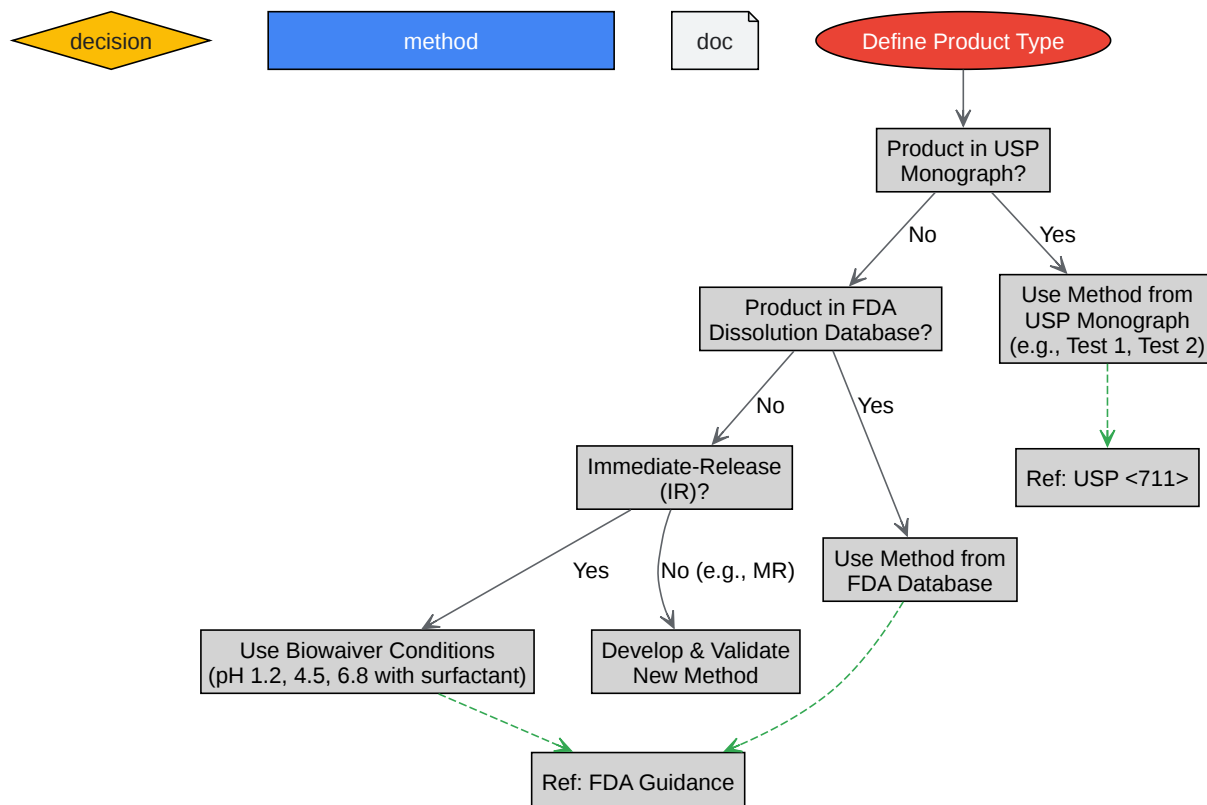
Visualization of Experimental Workflow

The following diagrams illustrate the general workflow for the in-vitro dissolution testing of Amiodarone HCl tablets.



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Caption: General workflow for Amiodarone HCl tablet dissolution testing.



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Caption: Decision pathway for selecting a dissolution test method.

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